

An In-depth Technical Guide to N-(3-hydroxypropyl)-2-phenylacetamide

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Compound of Interest

Compound Name: *N-(3-hydroxypropyl)-2-phenylacetamide*

Cat. No.: *B250313*

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This technical guide provides a comprehensive overview of **N-(3-hydroxypropyl)-2-phenylacetamide**, a compound of interest for researchers and professionals in drug development and organic synthesis. While this specific molecule is not extensively documented in publicly available databases, this guide synthesizes established chemical principles to detail its identity, properties, a robust synthesis protocol, and safety considerations.

Compound Identification and Chemical Properties

N-(3-hydroxypropyl)-2-phenylacetamide is a derivative of phenylacetamide featuring a 3-hydroxypropyl group attached to the amide nitrogen. Due to the limited specific literature on this compound, a confirmed CAS number is not readily available. However, its chemical identity can be unequivocally established through its structural and molecular formulas and other computed identifiers.

Identifier	Value	Source
IUPAC Name	N-(3-hydroxypropyl)-2-phenylacetamide	-
Molecular Formula	C ₁₁ H ₁₅ NO ₂	-
Molecular Weight	193.24 g/mol	-
Canonical SMILES	<chem>C1=CC=C(C=C1)CC(=O)NC(CO)</chem>	-
InChI Key	(Predicted)	-

Predicted Physicochemical Properties:

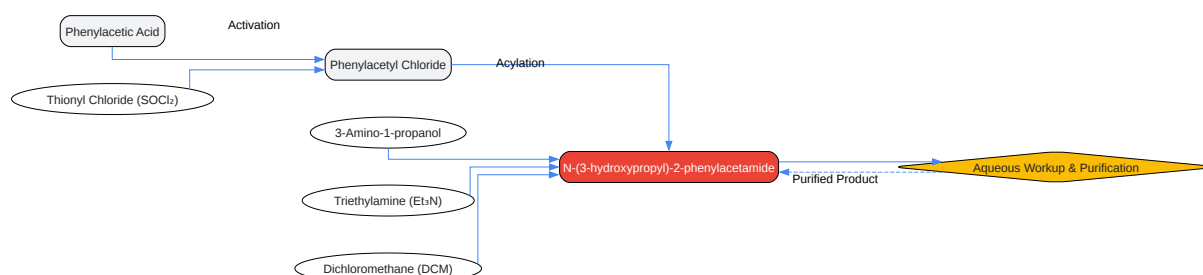
The properties of **N-(3-hydroxypropyl)-2-phenylacetamide** can be predicted based on its structure, providing valuable insights for its handling, purification, and potential applications.

Property	Predicted Value	Notes
XLogP3	1.4	Indicates moderate lipophilicity.
Hydrogen Bond Donor Count	2	The hydroxyl and amide groups can donate hydrogen bonds.
Hydrogen Bond Acceptor Count	2	The carbonyl oxygen and hydroxyl oxygen can accept hydrogen bonds.
Rotatable Bond Count	5	Suggests conformational flexibility.
Topological Polar Surface Area	49.3 Å ²	Influences membrane permeability and solubility.

Synthesis of N-(3-hydroxypropyl)-2-phenylacetamide: A Validated Protocol

The synthesis of **N-(3-hydroxypropyl)-2-phenylacetamide** can be reliably achieved through the acylation of 3-amino-1-propanol with a suitable phenylacetic acid derivative. The following protocol details a standard and efficient method using phenylacetyl chloride. This approach is a well-established method for amide bond formation.

Synthesis Workflow



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Caption: Synthesis of **N-(3-hydroxypropyl)-2-phenylacetamide**.

Step-by-Step Experimental Protocol

Materials:

- Phenylacetic acid
- Thionyl chloride (SOCl₂)

- 3-Amino-1-propanol
- Triethylamine (Et₃N)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- Activation of Phenylacetic Acid:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve phenylacetic acid (1.0 eq) in a minimal amount of anhydrous DCM.
 - Slowly add thionyl chloride (1.2 eq) to the solution at 0 °C (ice bath).
 - Allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours, or until the evolution of HCl gas ceases. The progress of the reaction can be monitored by the disappearance of the starting material using Thin Layer Chromatography (TLC).
 - Remove the excess thionyl chloride and solvent under reduced pressure to obtain crude phenylacetyl chloride, which can be used in the next step without further purification. Phenylacetyl chloride is a colorless liquid with a strong odor.[\[1\]](#)
- Amidation Reaction:
 - In a separate flask under an inert atmosphere, dissolve 3-amino-1-propanol (1.1 eq) and triethylamine (1.5 eq) in anhydrous DCM.

- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of the freshly prepared phenylacetyl chloride (1.0 eq) in anhydrous DCM to the cooled amine solution with vigorous stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. The reaction progress should be monitored by TLC.
- Workup and Purification:
 - Upon completion of the reaction, quench the mixture by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated aqueous NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
 - The crude **N-(3-hydroxypropyl)-2-phenylacetamide** can be purified by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization.

Self-Validation and Characterization:

The identity and purity of the synthesized **N-(3-hydroxypropyl)-2-phenylacetamide** should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the chemical structure and assess purity.
- Mass Spectrometry (MS): To determine the molecular weight of the compound.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups (amide C=O, N-H, and O-H).

Potential Applications and Future Directions

While specific applications for **N-(3-hydroxypropyl)-2-phenylacetamide** are not well-documented, the phenylacetamide scaffold is present in a variety of biologically active molecules. Phenylacetamide derivatives have been investigated for their potential as:

- **Pharmaceutical Intermediates:** The structural motifs within **N-(3-hydroxypropyl)-2-phenylacetamide** could serve as a valuable building block in the synthesis of more complex drug candidates.
- **Bioactive Molecules:** The introduction of the hydroxypropyl group may impart specific solubility and pharmacokinetic properties, making it a candidate for screening in various biological assays.

Further research is required to elucidate the specific biological activities and potential therapeutic applications of **N-(3-hydroxypropyl)-2-phenylacetamide**.

Safety, Handling, and Storage

As there is no specific safety data sheet for **N-(3-hydroxypropyl)-2-phenylacetamide**, precautions for handling should be based on the safety profiles of structurally similar phenylacetamides and the reagents used in its synthesis.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust or vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

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Sources

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